

# Acetamide-d5 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Acetamide-d5

Cat. No.: B1284221

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An In-depth Technical Guide to the Safety and Handling of **Acetamide-d5**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Acetamide-d5** (CAS No. 33675-83-1). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary protocols for safe use in a laboratory or drug development setting.

## Chemical and Physical Properties

**Acetamide-d5** is the deuterated form of Acetamide.<sup>[1]</sup> While the isotopic labeling does not significantly alter the chemical hazards compared to the parent compound, it is crucial to handle it with the same precautions.

Property	Value	Source(s)
CAS Number	33675-83-1	[2][3][4]
Molecular Formula	CD <sub>3</sub> COND <sub>2</sub>	[2][3][4]
Molecular Weight	64.10 g/mol	[2][3][4]
Appearance	Colorless to white crystalline solid	[5][6]
Odor	Mousy, musty odor	[5][6]
Melting Point	78-80 °C	[3]
Boiling Point	221 °C	[3]
Solubility	Soluble in water, alcohol, and chloroform.[5][7]	[5][7]
Stability	Stable under recommended storage conditions.[2] Hygroscopic and deliquescent. [5][6][8]	[2][5][6][8]

## Hazard Identification and Toxicological Data

**Acetamide-d5** is classified as a substance suspected of causing cancer.[3][6] The primary health hazard is its potential carcinogenicity.

GHS Classification:

- Hazard Class: Carcinogenicity (Category 2)[3][5][6]
- Signal Word: Warning[3]
- Hazard Statement: H351 - Suspected of causing cancer[3][6]
- Pictogram: GHS08 (Health Hazard)[3]

Toxicological Summary:

Metric	Value	Species	Notes
LD <sub>50</sub> (Oral)	7000 mg/kg	Rat	Data for non-deuterated Acetamide. <a href="#">[9]</a>
Carcinogenicity	IARC Group 2B	N/A	Possibly carcinogenic to humans (data for Acetamide). <a href="#">[5]</a> <a href="#">[6]</a>
Skin Irritation	May cause mild skin irritation. <a href="#">[10]</a>	Human	Some guideline tests on animals show no irritation.
Eye Irritation	May cause eye irritation.	N/A	Some guideline tests on animals show no irritation.
Inhalation	Inhaling dust can irritate the nose and throat. <a href="#">[11]</a>	N/A	

## Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure safety.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Facilities must be equipped with an eyewash station and a safety shower.[\[8\]](#)[\[12\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[8\]](#)

- Skin Protection: Wear protective gloves, such as nitrile rubber, to prevent skin exposure.[\[8\]](#)  
[\[9\]](#) Protective clothing should be worn to minimize skin contact.[\[6\]](#)[\[8\]](#)[\[12\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[8\]](#)[\[12\]](#)

## Safe Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[6\]](#)
- Minimize dust generation and accumulation during handling.[\[8\]](#)
- Avoid contact with eyes, skin, and clothing.[\[8\]](#)[\[12\]](#)
- Avoid ingestion and inhalation.[\[8\]](#)[\[12\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[9\]](#)[\[13\]](#)

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[8\]](#)[\[12\]](#)
- Keep containers tightly closed to prevent moisture absorption, as the material is hygroscopic.  
[\[8\]](#)[\[14\]](#)
- Store locked up or in an area accessible only to qualified or authorized personnel.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and reducing agents.[\[8\]](#)[\[9\]](#)[\[11\]](#)

## Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

## First Aid Measures

Exposure Route	Protocol
Inhalation	Remove from exposure and move to fresh air immediately.[8][12] If breathing is difficult, give oxygen.[8][12] If not breathing, give artificial respiration.[8][12] Seek medical attention.[8][12]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8] Seek medical aid.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Seek medical attention.[8]
Ingestion	Do NOT induce vomiting.[8] Rinse mouth with water.[5][6][14] Seek immediate medical attention.[8]

## Accidental Release Measures (Spills)

- Evacuate: Evacuate personnel from the danger area.
- Ventilate: Ensure adequate ventilation of the spill area.[5][6][8]
- Containment: Prevent the substance from entering drains.[12][14]
- Cleanup: Carefully vacuum or sweep up the material, avoiding dust generation.[8][12] Place the spilled material into a suitable, labeled container for disposal.[8][12]
- Decontamination: Wash the spill site after the material pickup is complete.[5][6]

## Fire-Fighting Measures and Disposal

### Fire-Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[8][12][14] Note that water or foam may cause frothing.[8]

- Hazardous Combustion Products: When heated to decomposition, it may emit toxic fumes of nitrogen oxides and carbon monoxide.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand mode and full protective gear.[\[8\]](#)[\[12\]](#)

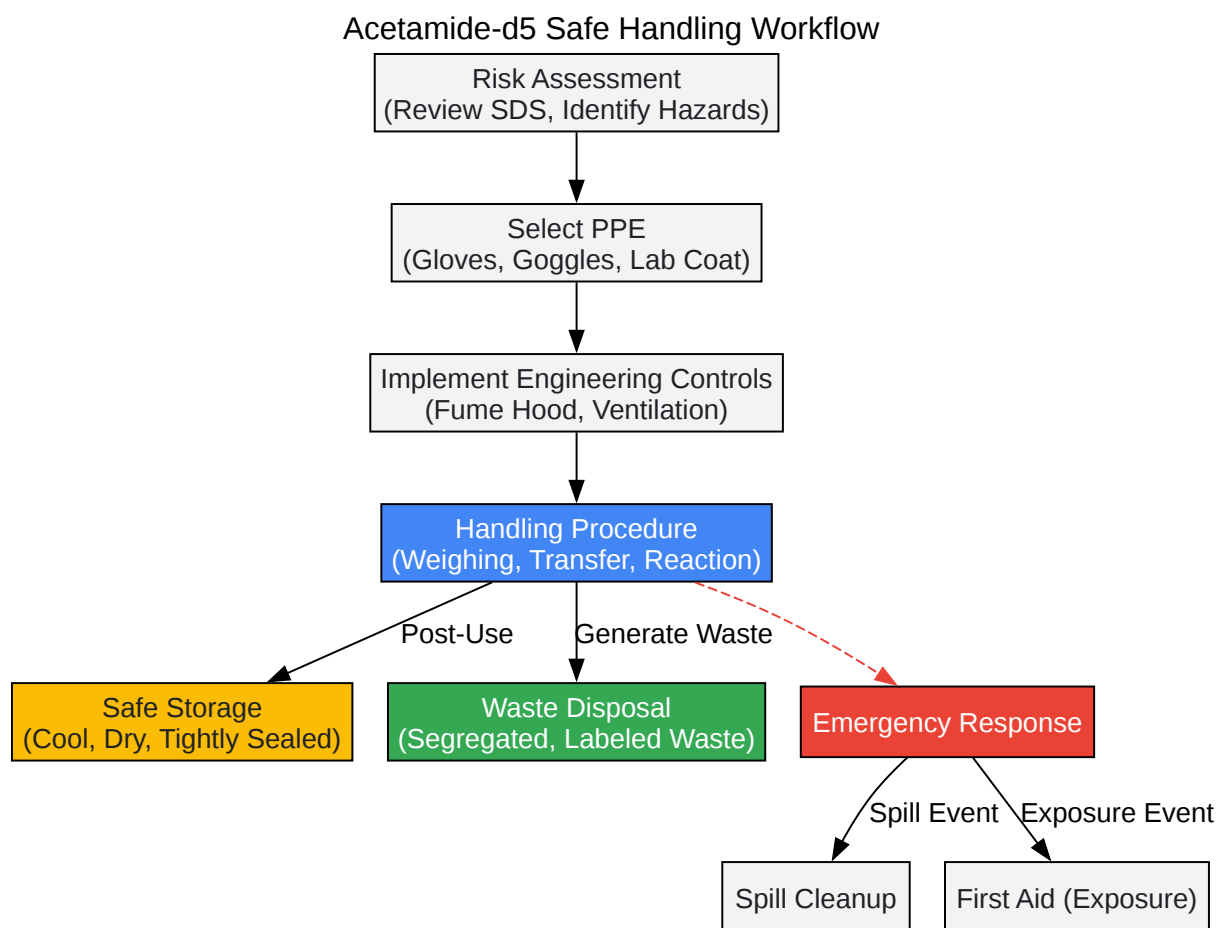
NFPA 704 Diamond (for Acetamide)	
Health (Blue)	2
Flammability (Red)	1
Instability (Yellow)	1
Special	
(Data for non-deuterated Acetamide) <a href="#">[8]</a>	

## Disposal Considerations

- Disposal must be in accordance with local, state, and federal regulations.
- The product should not be disposed of with municipal waste.[\[9\]](#)
- Engage a licensed professional waste disposal service to dispose of this material.[\[14\]](#) Offer surplus and non-recyclable solutions to a licensed disposal company.[\[14\]](#)
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[\[14\]](#)

## Safety and Handling Workflow Visualization

The following diagram illustrates the logical workflow for handling **Acetamide-d5** safely, from initial assessment to final disposal.



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Caption: Logical workflow for the safe handling of **Acetamide-d5**.

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